

Proper Disposal of Pyrene-d10: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Pyrene-d10

Cat. No.: B026445

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Essential safety and logistical information for the proper handling and disposal of **Pyrene-d10**, ensuring the safety of laboratory personnel and environmental protection.

For researchers, scientists, and drug development professionals, the proper management of chemical waste is a critical component of laboratory safety and regulatory compliance. This document provides a step-by-step guide to the safe disposal of **Pyrene-d10**, a deuterated polycyclic aromatic hydrocarbon (PAH). Adherence to these procedures is essential to mitigate health risks and prevent environmental contamination.

Health and Safety Hazards

Pyrene-d10 presents several health hazards. It is harmful if swallowed or absorbed through the skin and causes skin and serious eye irritation.^{[1][2]} It may also cause respiratory irritation.^{[1][2]} Furthermore, there is a suspicion that it may cause genetic defects.^[3] It is classified as very toxic to aquatic life with long-lasting effects.^{[4][5][6][7]}

Quantitative Data

A summary of the key quantitative data for **Pyrene-d10** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₆ D ₁₀	[1]
Molecular Weight	212.31 g/mol	[1][3]
CAS Number	1718-52-1	[1][2][3]
UN Number	3077	[1][4]

Personal Protective Equipment (PPE)

When handling **Pyrene-d10**, it is imperative to use appropriate personal protective equipment (PPE) to prevent exposure. This includes:

- Eye Protection: Wear safety glasses with side-shields or goggles.[1][4]
- Hand Protection: Handle with gloves that have been inspected prior to use.[1] Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[1]
- Body Protection: Wear protective clothing appropriate for the amount and concentration of the substance at the workplace.[4]
- Respiratory Protection: Use a NIOSH (US) or CEN (EU) approved respirator if dust is generated.[1]

Step-by-Step Disposal Protocol

The proper disposal of **Pyrene-d10** is crucial to prevent environmental contamination and ensure regulatory compliance. The following protocol outlines the necessary steps for its safe disposal.

- Collection of Waste:
 - Collect surplus and non-recyclable **Pyrene-d10** in a suitable, closed, and properly labeled container.[1]
 - Avoid creating dust during collection.[1] Sweep up and shovel spilled material.[1]

- Contaminated packaging should be disposed of as unused product.^[1]
- Engage a Licensed Disposal Company:
 - Disposal of **Pyrene-d10** must be handled by a licensed professional waste disposal service.^{[1][4]}
 - Do not attempt to dispose of this chemical through standard laboratory drains or as regular solid waste.^{[1][4][6][8]}
- Recommended Disposal Method:
 - The recommended method of disposal is to dissolve or mix the material with a combustible solvent.^[4]
 - This mixture should then be burned in a chemical incinerator equipped with an afterburner and scrubber to ensure complete combustion and to remove harmful byproducts.^[4]
- Environmental Precautions:
 - Prevent further leakage or spillage if it is safe to do so.^[4]
 - Do not let the product enter drains, ground water, or water courses.^{[4][5]} Even small quantities can be dangerous to drinking water.^[5]
 - In case of a spill, collect the spillage to prevent it from entering the environment.^{[4][8]}

First-Aid Procedures in Case of Exposure

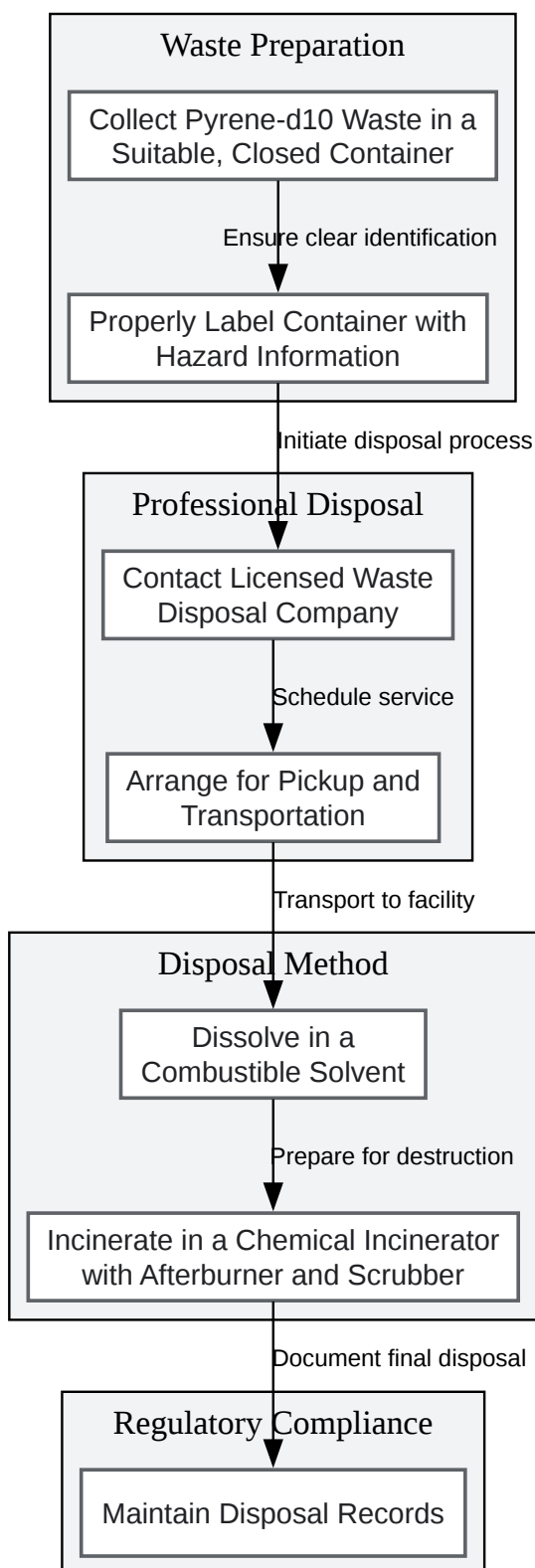
In the event of accidental exposure to **Pyrene-d10**, immediate first-aid measures should be taken:

- General Advice: Consult a physician and show them the safety data sheet.^{[1][4]}
- After Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.^{[1][4]}
- After Skin Contact: Wash off with soap and plenty of water.^{[1][4]}

- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1]
- After Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person.[1][4]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Pyrene-d10**.



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Caption: Logical workflow for the proper disposal of **Pyrene-d10**.

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